

Long-term storage conditions for Rizavasertib powder and stock solutions

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Rizavasertib Storage and Handling: A Technical Guide

This technical support guide provides detailed information on the long-term storage, handling, and use of **Rizavasertib**. It is intended for researchers, scientists, and drug development professionals to ensure the stability and efficacy of the compound throughout their experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for **Rizavasertib** powder?

A1: **Rizavasertib** powder is stable for extended periods when stored correctly. For optimal long-term stability, it is recommended to store the solid compound in a tightly sealed vial under the following conditions:

- At -20°C for up to 3 years.[1][2]
- At 4°C for up to 2 years.[1][2]

The compound is typically shipped at room temperature, and short periods at warmer temperatures should not significantly affect its quality.[1][2][3]

Q2: How should I prepare and store **Rizavasertib** stock solutions?



A2: **Rizavasertib** is highly soluble in DMSO (≥ 100 mg/mL).[1][2] It is crucial to use newly opened, anhydrous DMSO, as hygroscopic (water-absorbing) DMSO can negatively impact solubility.[1][2] Once prepared, stock solutions should be aliquoted into smaller, single-use volumes to prevent degradation from repeated freeze-thaw cycles.[1][2][4]

Recommended storage conditions for stock solutions are:

- At -80°C for up to 2 years.[1]
- At -20°C for up to 1 year.[1]

Note: Some suppliers may recommend shorter storage times of 6 months at -80°C and 1 month at -20°C.[2][4] Always refer to the Certificate of Analysis (CoA) provided with your specific batch for the most accurate stability information.[3][4]

Q3: Can I store **Rizavasertib** solutions in solvents other than DMSO?

A3: While DMSO is the most commonly cited solvent for in vitro stock solutions, solubility in other solvents may be limited. If your experimental design requires a different solvent, it is recommended to perform small-scale solubility tests first. For in vivo experiments, working solutions are often prepared fresh on the day of use by diluting the DMSO stock solution in an appropriate vehicle.[2]

Q4: How does **Rizavasertib** work?

A4: **Rizavasertib** is a potent, ATP-competitive, pan-Akt inhibitor that shows equal potency against all three Akt isoforms (Akt1, Akt2, and Akt3) with a Ki (inhibition constant) of 160 pM.[1] [5][6][7] By inhibiting Akt, **Rizavasertib** blocks downstream signaling pathways that are critical for cell survival, proliferation, and growth.

Data Summary Tables

Table 1: Long-Term Storage Conditions for Rizavasertib Powder



Temperature	Duration	Citations
-20°C	3 years	[1][2]
4°C	2 years	[1][2]

Table 2: Long-Term Storage Conditions for Rizavasertib Stock Solutions (in DMSO)

Temperature	Duration	Citations
-80°C	2 years	[1]
-20°C	1 year	[1]
-80°C	6 months	[2]
-20°C	1 month	[2][3][4]

Experimental Protocols & Troubleshooting Protocol: Preparation of a 10 mM Rizavasertib Stock Solution

This protocol describes the preparation of a 10 mM stock solution in DMSO.

Materials:

- Rizavasertib powder (Molecular Weight: 397.47 g/mol)[1][8]
- Anhydrous, newly opened DMSO
- Sterile microcentrifuge tubes or cryovials
- Calibrated pipette

Procedure:

 Pre-handling: Before opening the vial, centrifuge it briefly to ensure all the powder is collected at the bottom.[4]



- Calculation: To prepare a 10 mM solution, you will need to dissolve 3.975 mg of
 Rizavasertib in 1 mL of DMSO. Adjust the volume based on the amount of powder you have. For example, for 1 mg of powder, add 0.2516 mL of DMSO.[1]
- Dissolution: Add the calculated volume of DMSO to the vial containing the Rizavasertib powder.
- Mixing: Vortex or sonicate the solution gently until the powder is completely dissolved. If precipitation occurs, gentle warming can aid dissolution.
- Aliquoting: Dispense the stock solution into single-use aliquots in sterile, tightly sealed vials.
 This is critical to avoid repeated freeze-thaw cycles which can compromise the compound's integrity.[1][4]
- Storage: Store the aliquots at -80°C or -20°C according to the guidelines in Table 2.

Troubleshooting Guide

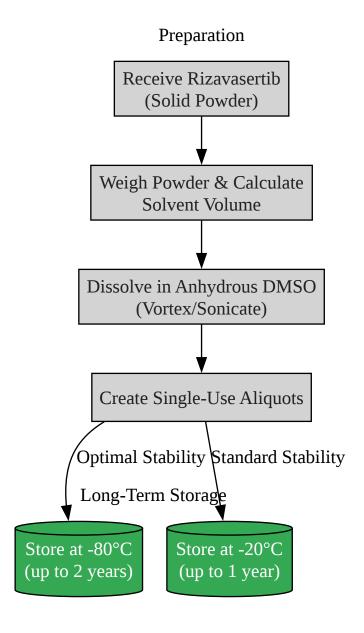


Issue	Possible Cause	Recommended Solution
Compound won't dissolve	Incorrect solvent. 2. DMSO has absorbed moisture (hygroscopic). 3. Solution is supersaturated.	1. Ensure you are using a recommended solvent like DMSO. 2. Use a fresh, unopened bottle of anhydrous DMSO.[1][2] 3. Gently warm and/or sonicate the solution. If it persists, prepare a more dilute stock solution.[2]
Precipitate forms after thawing	Solution was not fully dissolved initially. 2. The compound has come out of solution during freezing.	 Before use, allow the aliquot to come to room temperature. Vortex the vial and visually inspect to ensure all precipitate is redissolved. Gentle warming can be applied if necessary.
Inconsistent experimental results	Compound degradation due to improper storage. 2. Multiple freeze-thaw cycles of the stock solution.	1. Verify that your storage conditions align with the recommended guidelines. 2. Discard stock solutions that have been frozen and thawed multiple times. Always use fresh aliquots for new experiments.[1][4]

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Rizavasertib Handling and Storage Workflow```dot





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Caption: Rizavasertib inhibits all isoforms of Akt, blocking downstream signaling.

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